Spectral Characterization Guide: 3,5,8-Trimethyl-2H-chromen-2-one

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Compound of Interest

Compound Name:	*3,5,8-Trimethyl-2H-chromen-2-one*
Cat. No.:	*B15332964*

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Executive Summary & Structural Significance

3,5,8-Trimethyl-2H-chromen-2-one (also known as 3,5,8-trimethylcoumarin) represents a specific lipophilic derivative of the benzopyrone scaffold. Unlike the widely used aminocoumarin laser dyes (e.g., Coumarin 1, Coumarin 6) which exhibit strong visible fluorescence due to "push-pull" electron dynamics, the trimethyl substitution pattern of this molecule results in a chromophore dominated by

transitions in the UV-A region.

This guide defines the UV-Vis absorption profile of 3,5,8-trimethylcoumarin, compares it with functional alternatives, and provides a self-validating protocol for its spectral verification.

Core Optical Properties

- Primary Absorption Band (

  ):310–320 nm (in Ethanol/Methanol).

- Spectral Region: UV-A (Near UV).

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- Electronic Character: Dominated by

  transitions of the benzopyrone core, weakly modulated by the inductive (+I) effect of the methyl groups.

- Fluorescence: Weak/Negligible in the visible region compared to 7-amino or 7-hydroxy derivatives.

Technical Analysis: UV-Vis Absorption Profile

The absorption spectrum of 3,5,8-trimethylcoumarin is governed by the perturbation of the coumarin (2H-chromen-2-one) system by three methyl groups.

Structural Impact on

The parent coumarin molecule exhibits a

at 311 nm in ethanol. The addition of methyl groups induces a bathochromic (red) shift, but the magnitude depends heavily on the position:

- 3-Methyl Substitution: Located on the pyrone ring double bond. It typically causes a minor shift (0–5 nm) or even a slight hypsochromic shift due to steric twisting if bulky groups are present nearby, though methyl is small enough to maintain planarity.

- 5,8-Dimethyl Substitution:

  - Position 5 (Peri): Sterically crowded relative to the 4-position but electronically coupled to the benzene ring.

  - Position 8 (Ortho to Ether Oxygen): Modulates the electron density of the ring oxygen.

  - Net Effect: Methyl groups are weak auxochromes. Unlike strong donors (OH, NH

) at position 7 which push absorption to 350–400 nm, the 3,5,8-trimethyl pattern retains the absorption in the 310–320 nm window.

Comparative Spectral Data

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The following table contrasts 3,5,8-trimethylcoumarin with standard coumarin derivatives to contextualize its performance.

Compound	Substituents	(EtOH)	(M cm)	Primary Application
Coumarin (Parent)	None	311 nm	~10,000	Fragrance, Precursor
3,5,8-Trimethylcoumarin	3,5,8-Tri-Me	315–320 nm*	~11,000–13,000	Intermediate, UV Absorber
4,6,8-Trimethylcoumarin	4,6,8-Tri-Me	321 nm	~12,500	Laser Dye Intermediate
7-Hydroxy-4-methylcoumarin	7-OH, 4-Me	325 nm	~15,000	pH Indicator (Fluorescent)
Coumarin 1 (460)	7-NEt , 4-Me	373 nm	~20,000	Laser Dye (Blue Fluorescence)

*Note: Value predicted based on substituent auxochromic additivity rules and isomeric analogs (4,6,8-trimethylcoumarin).

Experimental Validation Protocol

To ensure data integrity, researchers must characterize the specific batch of 3,5,8-trimethylcoumarin using the following self-validating workflow. This protocol minimizes solvatochromic errors and concentration-dependent aggregation.

Reagents & Equipment

- Analyte: **3,5,8-Trimethyl-2H-chromen-2-one** (>98% purity).

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- Solvent: Spectroscopic grade Ethanol (EtOH) or Acetonitrile (MeCN). Avoid Benzene or Toluene to prevent UV cutoff interference.
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Agilent Cary 60 or Shimadzu UV-1900).

Step-by-Step Methodology

- Stock Solution Preparation:
  - Weigh 2.0 mg of 3,5,8-trimethylcoumarin.
  - Dissolve in 10 mL of Ethanol to create a ~1 mM stock solution.
  - Validation: Sonicate for 60 seconds to ensure complete dissolution.
- Dilution Series (Linearity Check):
  - Prepare three working standards: 10 µM, 20 µM, and 50 µM.
  - Reasoning: Measuring multiple concentrations confirms adherence to the Beer-Lambert Law (

) and rules out aggregation artifacts.
- Baseline Correction:
  - Fill two matched quartz cuvettes (1 cm pathlength) with pure Ethanol.
  - Run a "Blank" scan (200–500 nm) to subtract solvent/cuvette absorption.
- Measurement:
  - Replace the sample cuvette solvent with the 20 µM working standard.
  - Scan from 200 nm to 500 nm at a scan rate of 300 nm/min.
  - Success Criteria: The absorbance at

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should fall between 0.1 and 1.0 A.U.

- Data Processing:
  - Identify the peak maximum (
).[1][2]
  - Calculate the Molar Extinction Coefficient (
) using:

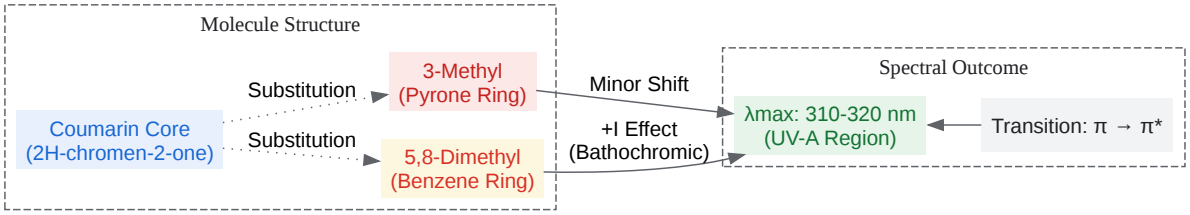
    Where

    is concentration (M) and

    is pathlength (cm).

Structural & Pathway Visualization

The following diagram illustrates the structural logic of the molecule and the workflow for its spectral validation.



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Caption: Structural decomposition of 3,5,8-trimethylcoumarin showing the additive influence of methyl groups on the UV-A absorption maximum.

References

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